

Personal protective equipment for handling (3-Fluorophenyl)(4-fluorophenyl)methanone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (3-Fluorophenyl)(4-fluorophenyl)methanone

Cat. No.: B1297833

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Essential Safety and Handling Guide for (3-Fluorophenyl)(4-fluorophenyl)methanone

This guide provides crucial safety and logistical information for the handling and disposal of **(3-Fluorophenyl)(4-fluorophenyl)methanone**, a compound frequently used in research and development. Adherence to these procedures is vital for ensuring the safety of laboratory personnel and the integrity of experimental work.

Chemical Identifier:

- CAS Number: 345-71-1[1]

Hazard Identification and Classification

(3-Fluorophenyl)(4-fluorophenyl)methanone is classified as a hazardous substance. The primary hazards are outlined in the table below.

Hazard Class	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[2]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[1][2]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation[1][2]
Specific target organ toxicity — Single exposure	Category 3	H335: May cause respiratory irritation[1][2]

Signal Word: Warning[2]

Pictogram:

- GHS07 (Exclamation Mark)[2]

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is the primary defense against accidental exposure. The following equipment must be worn when handling this compound.

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile or Neoprene). Dispose of contaminated gloves after use.	Prevents skin contact and irritation.[2]
Eye and Face Protection	Chemical splash goggles or a face shield that meets European Standard EN166 or OSHA 29 CFR 1910.133.	Protects against splashes that can cause serious eye irritation.[2][3]
Body Protection	A fully buttoned laboratory coat or chemical-resistant overalls. Safety shoes meeting at least S1 standards.	Prevents skin contact with the chemical.[2]
Respiratory Protection	Not typically required under normal use with adequate ventilation. Use a NIOSH/MSHA or European Standard EN 149 approved respirator if dust, fumes, or aerosols are generated or if ventilation is inadequate.	Minimizes the risk of inhaling airborne particles that can cause respiratory irritation.[2][3]

Operational Plan: Handling and Storage

Proper handling and storage procedures are critical to minimize risk.

Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.[2]
- Avoid the formation of dust and aerosols.[2]
- Do not breathe dust, fumes, gas, mist, vapors, or spray.[2]
- Avoid contact with skin, eyes, and clothing.[2]

- Wash hands thoroughly after handling.[\[2\]](#)
- Do not eat, drink, or smoke in the handling area.[\[2\]](#)
- Use non-sparking tools and take measures to prevent the build-up of electrostatic charge.[\[3\]](#)
- Ensure eyewash stations and safety showers are in close proximity to the workstation.[\[3\]](#)

Storage:

- Store in a cool, dry, and well-ventilated place.[\[2\]](#)
- Keep the container tightly closed and upright.[\[2\]](#)
- Store locked up.[\[2\]](#)
- Keep away from heat, sparks, open flames, and hot surfaces.[\[3\]](#)

Emergency Procedures

Immediate and appropriate responses to emergencies can significantly mitigate harm.

Emergency Situation	First-Aid Measures
If Swallowed	Immediately call a POISON CENTER or doctor. Rinse mouth. Do NOT induce vomiting.[2]
If on Skin	Take off immediately all contaminated clothing. Rinse skin with plenty of water and soap. Seek medical attention if irritation occurs.[2]
If Inhaled	Remove the person to fresh air and keep them comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.[2]
If in Eyes	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[2]
Accidental Release	Use personal protective equipment. Avoid dust formation. Ensure adequate ventilation. Absorb the spill with inert material (e.g., sand, silica gel) and collect it in a suitable container for disposal. Prevent the product from entering drains.[2]
Fire	Use dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish. Wear self-contained breathing apparatus and full protective gear.[4]

Disposal Plan

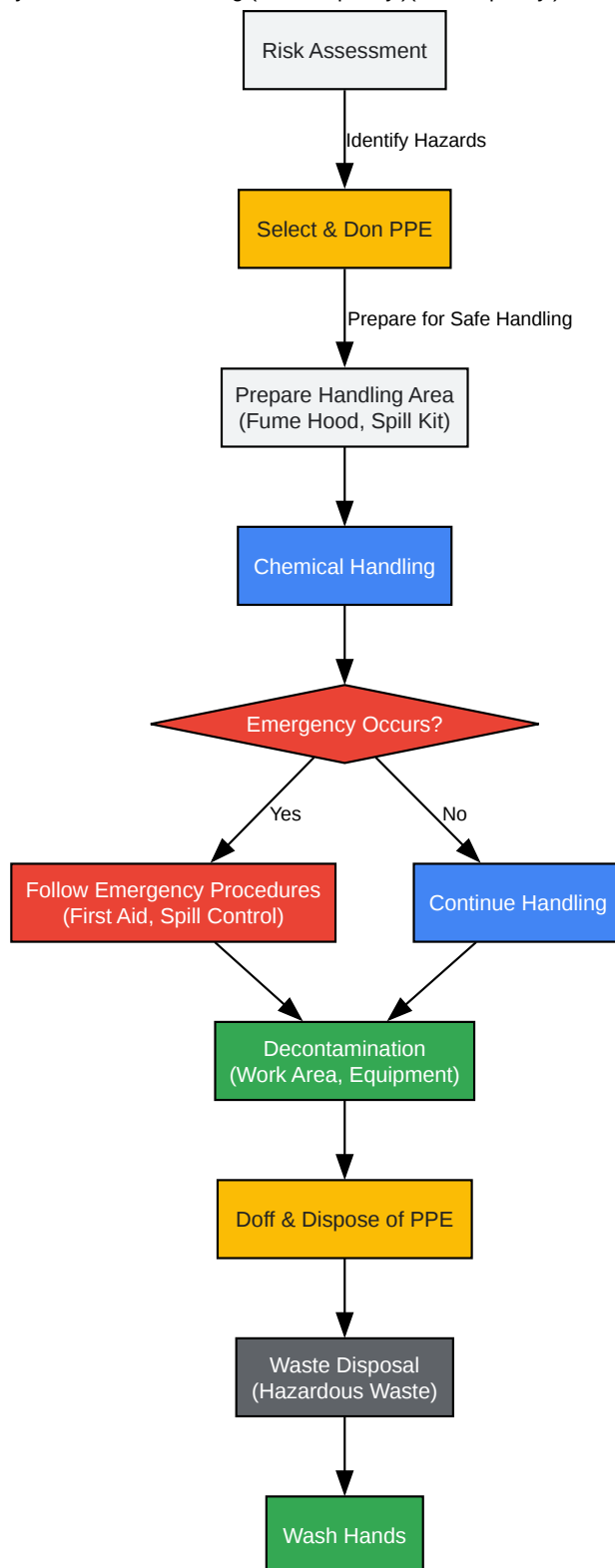
Contaminated materials and the chemical itself must be disposed of as hazardous waste.

- Chemical Disposal: Dispose of the contents and container to a licensed hazardous-waste disposal contractor.[2]
- Contaminated PPE: Dispose of contaminated gloves and other protective clothing as hazardous waste in accordance with applicable local, state, and federal regulations.

Safety Workflow

The following diagram illustrates the logical workflow for safely handling **(3-Fluorophenyl)(4-fluorophenyl)methanone**.

Safety Workflow for Handling (3-Fluorophenyl)(4-fluorophenyl)methanone

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- To cite this document: BenchChem. [Personal protective equipment for handling (3-Fluorophenyl)(4-fluorophenyl)methanone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1297833#personal-protective-equipment-for-handling-3-fluorophenyl-4-fluorophenyl-methanone]

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Email: info@benchchem.com